

Spectroscopic Characterization of Disperse Red 98: A Technical Guide

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Compound of Interest

Compound Name: *DISPERSE RED 98*

CAS No.: 61994-66-9

Cat. No.: B1632807

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Core Identity & Structural Logic

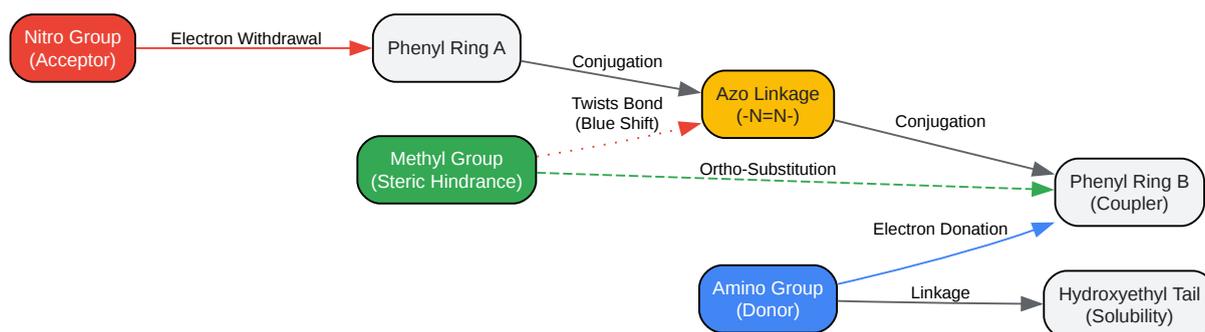
Disperse Red 98 (DR98) is a mono-azo dye belonging to the push-pull class of chromophores. Its spectroscopic behavior is governed by the intramolecular charge transfer (ICT) between the electron-withdrawing nitro group and the electron-donating alkyl-amino group, modulated by the steric influence of the ortho-methyl substituent.

Chemical Identity

Parameter	Detail
Common Name	Disperse Red 98
C.I.[1][2][3][4][5][6][7][8][9] Number	11191
CAS Registry	12223-49-3 (Commercial), 63467-05-0 (Pure)
IUPAC Name	2-{Ethyl[3-methyl-4-((4-nitrophenyl)diazenyl)phenyl]amino}ethanol
Molecular Formula	C
	H
	N
	O
Molecular Weight	328.37 g/mol
Chromophore Class	Donor-Acceptor Azo (-conjugated)

Structural Diagram

The following Graphviz diagram illustrates the push-pull electronic pathway and the steric twist induced by the methyl group, which is critical for interpreting solvatochromic shifts.



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Caption: Electronic push-pull system of DR98 showing the steric influence of the methyl group on the azo linkage.

UV-Vis Absorption Spectroscopy

Disperse Red 98 exhibits a strong

transition characteristic of azo dyes. Unlike its analogue Disperse Red 1, the presence of the methyl group ortho to the azo linkage introduces non-planarity, typically resulting in a hypsochromic (blue) shift and reduced molar extinction coefficient.

Spectroscopic Data Summary

Note: Values are representative of the class (Disperse Red 1/13/98 analogues) and should be verified experimentally due to commercial batch variations.

Solvent	(nm)	(M cm)	Solvatochromism Type
Cyclohexane (Non-polar)	~460 - 475	~25,000	Reference State
Toluene	~470 - 485	~26,000	Weak Positive
Ethanol (Polar Protic)	~490 - 505	~28,000	Positive
DMF/DMSO (Polar Aprotic)	~500 - 515	~30,000	Strong Positive

Key Insight: DR98 exhibits positive solvatochromism. As solvent polarity increases, the excited ICT state is stabilized more than the ground state, shifting absorption to longer wavelengths (Red Shift).

Experimental Protocol: Determination of Molar Extinction Coefficient

Objective: To determine the precise

value in Ethanol.

- Stock Preparation:
 - Weigh 3.28 mg of pure DR98.
 - Dissolve in 100 mL of spectroscopic grade Ethanol to create a stock solution.
 - Critical Step: Sonicate for 10 minutes to ensure complete dissolution of aggregates.
- Dilution Series:
 - Prepare five working standards:
.
 - Maintain constant temperature ().
- Measurement:
 - Blank the spectrophotometer with pure Ethanol.
 - Scan from 300 nm to 700 nm.
 - Record Absorbance () at .[10]
- Analysis:

- Plot
vs. Concentration (
).
- Calculate slope (
) using linear regression (
).

Fluorescence Emission Properties

Azo dyes like DR98 are generally non-fluorescent or weakly fluorescent in fluid solutions at room temperature.

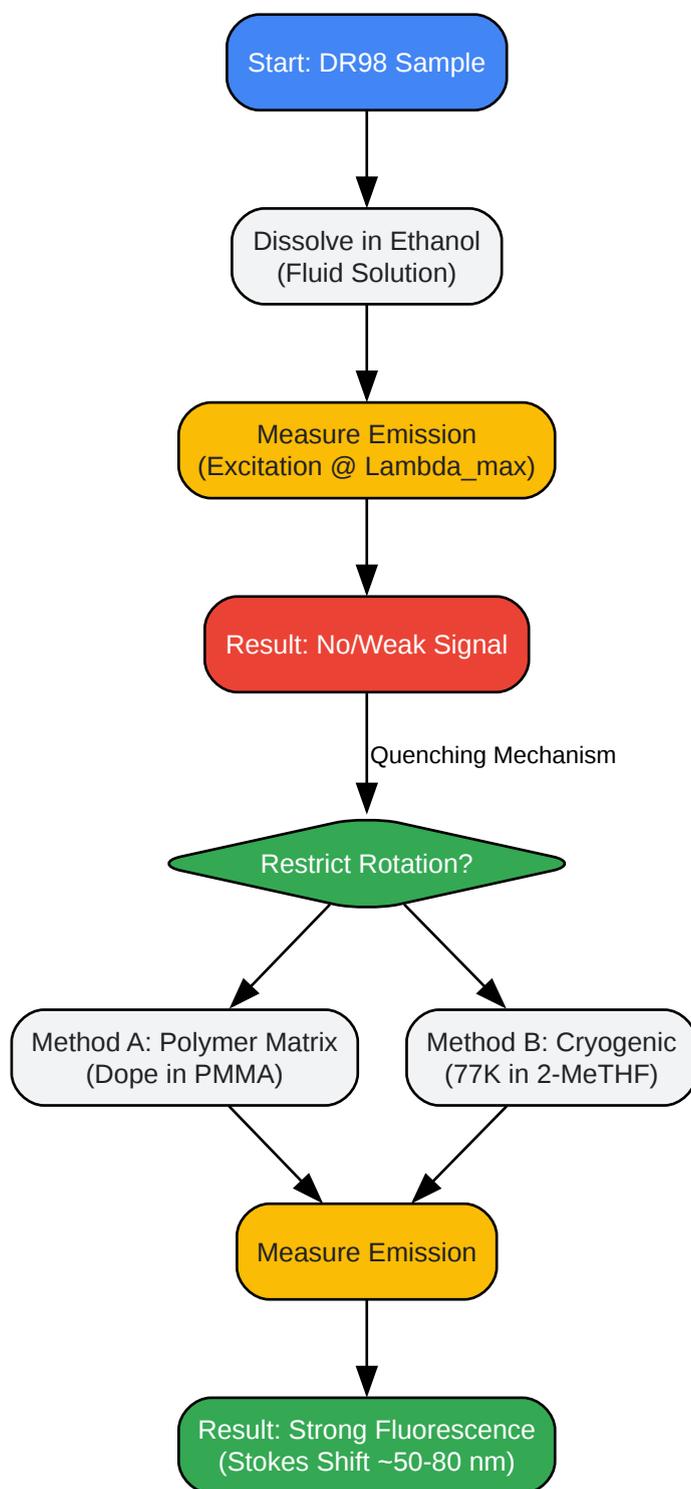
Mechanism of Quenching

The primary non-radiative decay pathway is the rapid photoisomerization (trans to cis) around the $C=N$ bond. This rotation dissipates the excited state energy non-radiatively.

- Quantum Yield (Φ_f): Typically 0.1-0.2 in low-viscosity solvents (e.g., Ethanol).
- Emission Enhancement: Fluorescence can be "turned on" by restricting molecular rotation.
 - Rigid Media: PMMA or Polystyrene films.
 - Low Temperature: Cryogenic glasses (77 K).
 - High Viscosity: Glycerol.

Fluorescence Workflow Diagram

The following diagram details the experimental logic for detecting weak fluorescence in DR98.



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Caption: Workflow for detecting fluorescence in rotationally-quenched azo dyes like DR98.

Protocol: Measuring Fluorescence in Rigid Media (PMMA Film)

- Solution Preparation:
 - Dissolve 1 g of PMMA (Poly(methyl methacrylate)) and 1 mg of DR98 in 10 mL of Dichloromethane (DCM).
- Film Casting:
 - Spin-coat the solution onto a clean quartz slide at 2000 rpm for 30 seconds.
 - Anneal at

for 1 hour to remove residual solvent.
- Spectroscopy:
 - Mount the slide in a solid-sample holder (front-face geometry).
 - Excite at the absorption maximum determined in the film (likely ~480 nm).
 - Collect emission from 500 nm to 750 nm.

References

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